

Essential Safety and Logistical Guidance for Handling SBI-797812

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Compound of Interest

Compound Name: SBI-797812

Cat. No.: B15615070

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **SBI-797812**, a novel activator of nicotinamide phosphoribosyltransferase (NAMPT). Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. As **SBI-797812** is a research compound, comprehensive toxicological data may not be fully available, necessitating a cautious approach and the implementation of stringent safety protocols.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **SBI-797812**. The following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are required. Always inspect gloves for tears or punctures before use. Change gloves immediately if contaminated, punctured, or torn.
Eye Protection	Safety glasses with side shields or safety goggles	Must be worn at all times in the laboratory where SBI-797812 is handled to protect against splashes or airborne particles.
Body Protection	Laboratory coat	A buttoned, full-length laboratory coat must be worn to protect skin and clothing from potential contamination.
Respiratory Protection	Fume hood or ventilated enclosure	All handling of solid SBI-797812 or solutions should be performed in a certified chemical fume hood or other suitable ventilated enclosure to prevent inhalation of dust or aerosols.

Operational Plan: Handling and Storage

Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, gloves, and safety glasses) before opening the package in a designated area, preferably within a fume hood.
- Verify that the container is properly sealed and labeled.

Preparation of Solutions:

- As **SBI-797812** is a solid, weighing and preparation of stock solutions should be conducted in a chemical fume hood to avoid inhalation of the powder.
- Use a dedicated and calibrated balance.
- Consult the manufacturer's instructions for appropriate solvents. Dimethyl sulfoxide (DMSO) is a common solvent for this compound.

Storage:

- Store **SBI-797812** in a tightly sealed, clearly labeled container.
- Follow the storage temperature recommendations provided by the supplier, which is typically -20°C for long-term stability.
- Store in a secure, designated area away from incompatible materials.

Disposal Plan

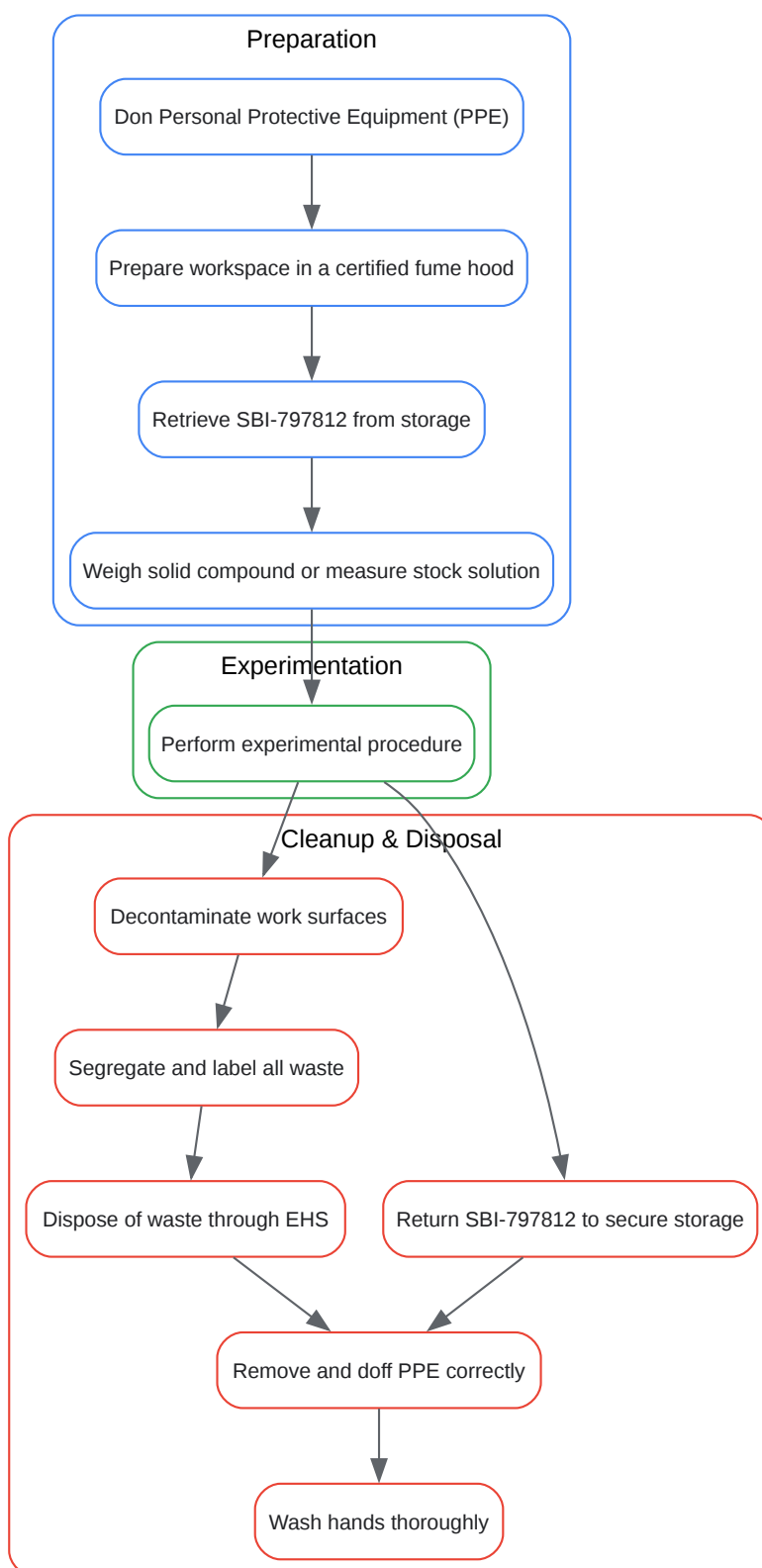
All waste materials contaminated with **SBI-797812** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions or solvent washes containing **SBI-797812** should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Protocols

General Workflow for Handling **SBI-797812**:

The following diagram outlines the standard procedure for safely handling **SBI-797812** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **SBI-797812**.

Disclaimer: This information is intended for guidance purposes only and does not substitute for a comprehensive institutional safety review and adherence to all applicable regulations. Always consult the most recent Safety Data Sheet (SDS) provided by the manufacturer for the most detailed and up-to-date information.

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